

# Essential Safety and Operational Guide for Handling N-Nitrosodiethylamine-d10

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## Compound of Interest

Compound Name: N-Nitrosodiethylamine-d10

Cat. No.: B1436862

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals working with **N-Nitrosodiethylamine-d10**. Adherence to these guidelines is critical due to the potent carcinogenic nature of this compound.

## Chemical and Hazard Identification

**N-Nitrosodiethylamine-d10** is the deuterated form of N-Nitrosodiethylamine (DEN), a potent carcinogen belonging to the nitrosamine group.[1] It is classified by the International Agency for Research on Cancer (IARC) as a Group 2A carcinogen, meaning it is probably carcinogenic to humans.[2] The primary routes of exposure are inhalation, ingestion, and skin contact.[2] Acute exposure can cause irritation to the skin and eyes, while chronic exposure may lead to cancer of the liver, lungs, and gastrointestinal tract.[3]

Property	Value
Chemical Formula	C <sub>4</sub> D <sub>10</sub> N <sub>2</sub> O
CAS Number	1219794-54-3
Appearance	Yellow Liquid[2]
Boiling Point	177 °C (351 °F)[2]
Solubility	Soluble in water[2]

## Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory when handling **N-Nitrosodiethylamine-d10**. The following table summarizes the required PPE.

Protection Type	Minimum Requirement	For Concentrated Solutions or Spills
Hand Protection	Double-layered nitrile or latex gloves.	Butyl rubber or SilverShield™ gloves.[4]
Eye Protection	Safety glasses with side shields.	Chemical splash goggles or a face shield.[5]
Body Protection	A back-closure lab coat or gown.	A disposable, one-piece protective suit with close-fitting ankles and wrists.[6]
Respiratory Protection	Work within a certified chemical fume hood or glove box.	A NIOSH-approved N95 respirator or higher, with organic vapor cartridges, is necessary for procedures outside of primary engineering controls.[4][6] For spills, a supplied-air respirator (SAR) or self-contained breathing apparatus (SCBA) is required. [4]

## Handling and Storage Protocols

All work with **N-Nitrosodiethylamine-d10** must be conducted in a designated area to minimize the risk of exposure and cross-contamination.

Engineering Controls:

- All procedures, including weighing, preparing solutions, and animal dosing, must be performed in a certified chemical fume hood or a glove box.[6]

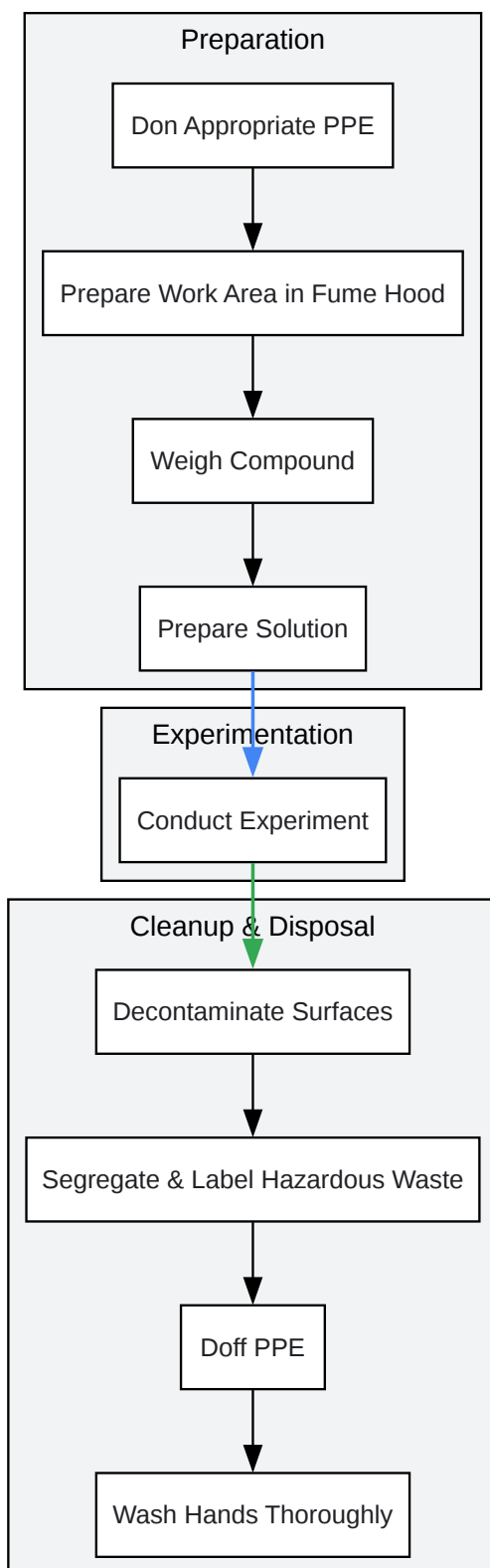
- The ventilation system must be 100% exhausted and not recirculate air.[4]

#### Storage:

- Store in a cool, well-ventilated area, away from light and incompatible materials such as strong oxidizing agents.[5]
- Containers must be tightly sealed and stored within a secondary, unbreakable container.[6]

#### Operational Workflow Diagram

The following diagram outlines the standard operational workflow for handling **N-Nitrosodiethylamine-d10**, from preparation to disposal.



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Caption: Workflow for Handling **N-Nitrosodiethylamine-d10**.

## Spill and Emergency Procedures

Immediate and decisive action is required in the event of a spill or accidental exposure.

### Spill Response:

- Evacuate: Immediately alert others and evacuate the area.
- Isolate: Secure the area and prevent entry.
- Ventilate: Ensure the area is well-ventilated, preferably under a fume hood.
- Protect: Don the appropriate PPE, including respiratory protection (SAR or SCBA for large spills).[4]
- Contain: Use an absorbent material such as vermiculite or sand to contain the spill. Avoid using cellulose-based absorbents.[6]
- Clean: Carefully collect the absorbed material and place it in a sealed, labeled hazardous waste container.
- Decontaminate: Clean the spill area with an appropriate decontaminating solution.

### Exposure Response:

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.[6]
- Eye Contact: Flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[6]
- Inhalation: Move to fresh air immediately.[6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[4]

In all cases of exposure, seek immediate medical attention and provide the Safety Data Sheet (SDS) to the medical personnel.[2]

## Disposal Plan

All waste generated from handling **N-Nitrosodiethylamine-d10** is considered hazardous and must be disposed of accordingly.

Waste Type	Disposal Procedure
Unused Chemical	Must be disposed of as hazardous waste. The EPA hazardous waste number is U174.[5]
Contaminated Labware (Gloves, wipes, pipette tips)	Collect in a dedicated, sealed, and clearly labeled hazardous waste container.[6]
Contaminated Sharps	Place in a puncture-resistant sharps container that is clearly labeled as hazardous waste.
Liquid Waste	Collect in a sealed, properly labeled, and leak-proof container. Do not pour down the drain.[3]

All waste containers must be clearly labeled with "HAZARDOUS WASTE" and the chemical name.[6] Follow all local, state, and federal regulations for hazardous waste disposal.[5]

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